

A Comprehensive Technical Guide to the Synthesis of 4-(4-Benzylphenoxy)-3-methylaniline

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Compound of Interest

Compound Name: 4-(4-Benzylphenoxy)-3-methylaniline
CAS No.: 946663-76-9
Cat. No.: B3171169

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This in-depth technical guide provides a comprehensive overview of novel and established synthetic routes for the preparation of **4-(4-Benzylphenoxy)-3-methylaniline**, a key intermediate in various research and development applications. This document is designed to provide researchers, scientists, and drug development professionals with a detailed understanding of the strategic considerations and practical methodologies for the synthesis of this target molecule.

Executive Summary

The synthesis of **4-(4-Benzylphenoxy)-3-methylaniline** presents a multi-step challenge requiring careful consideration of bond formation strategies. This guide explores two primary retrosynthetic pathways. The first and more conventional approach involves the formation of

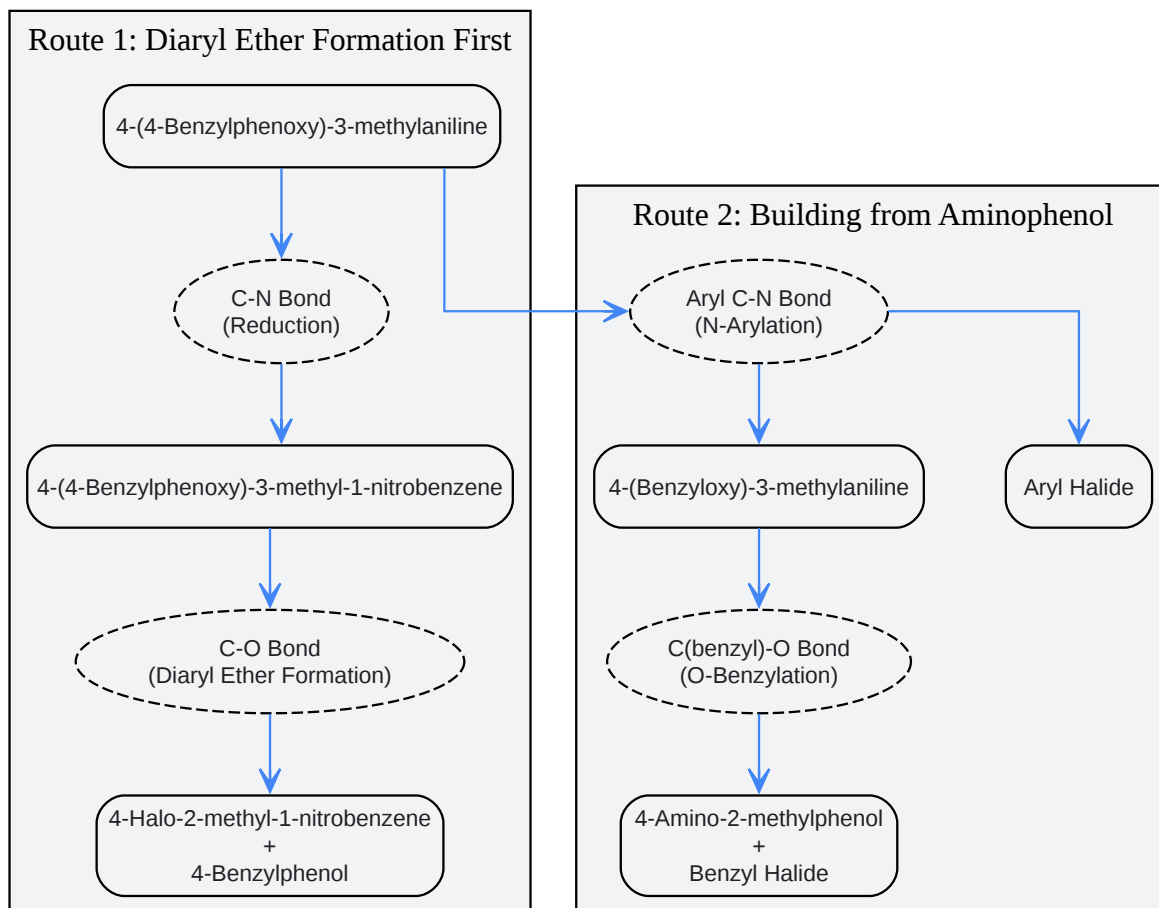
the diaryl ether bond as the key step, followed by the reduction of a nitro group to the desired aniline. The second, alternative strategy builds the molecule from a pre-functionalized aminophenol, offering a different set of synthetic challenges and opportunities. Each route is analyzed for its merits and potential drawbacks, providing a comparative basis for methodological selection. Detailed experimental protocols, supported by literature precedents, are provided for each key transformation, alongside visual representations of the synthetic workflows and reaction mechanisms.

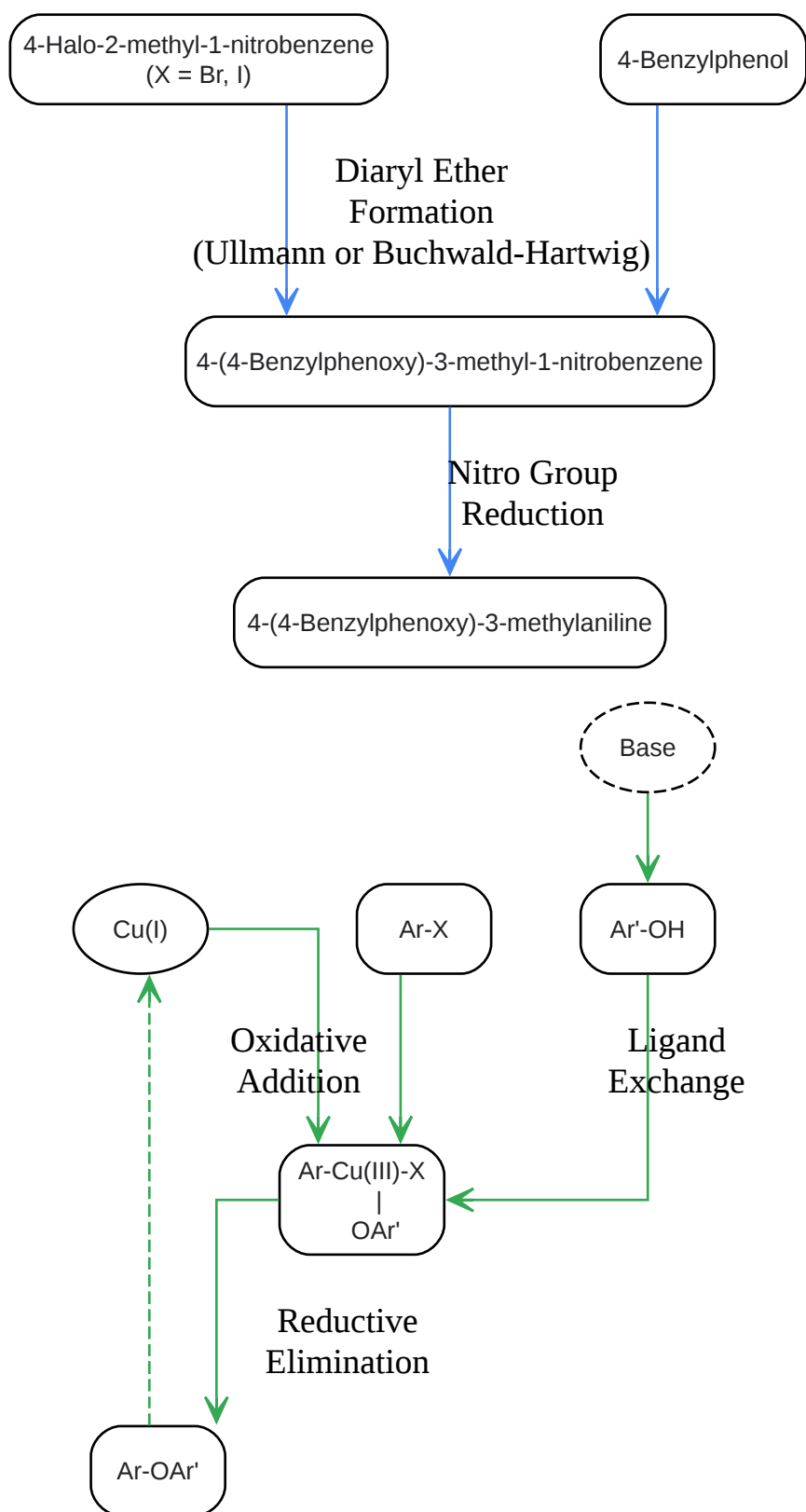
Introduction to 4-(4-Benzylphenoxy)-3-methylaniline

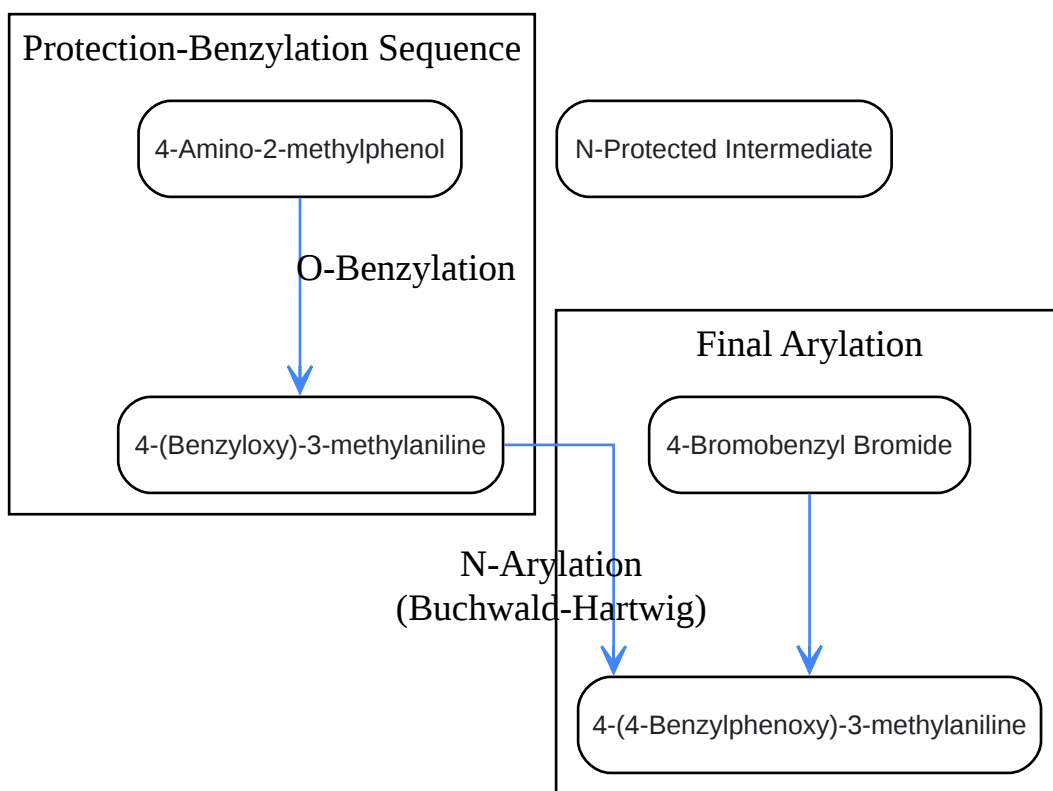
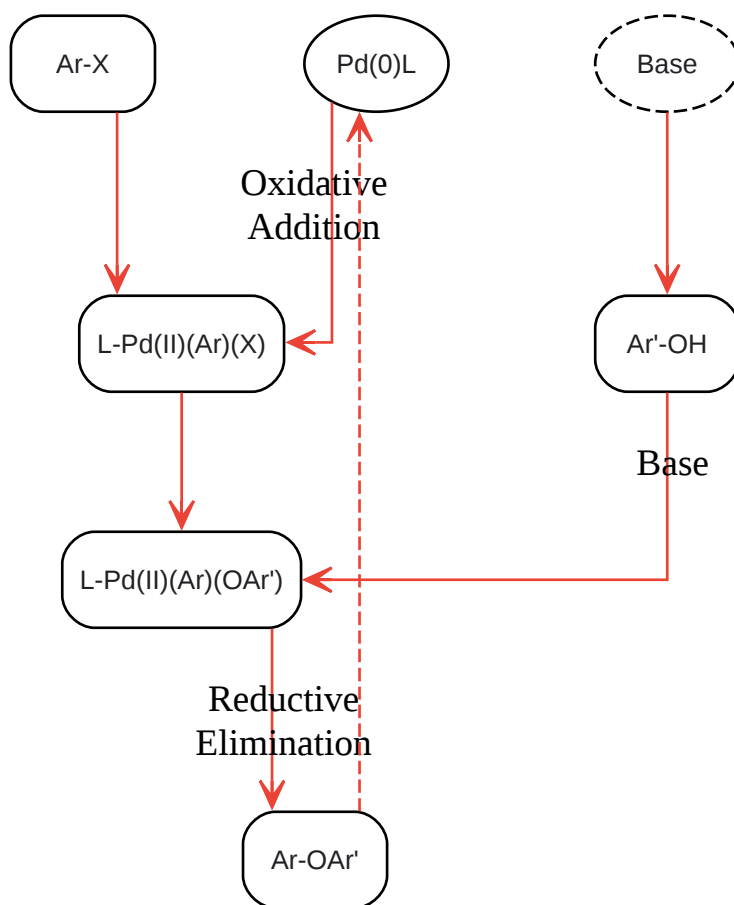
4-(4-Benzylphenoxy)-3-methylaniline is an aromatic amine containing a diaryl ether linkage. This structural motif is of significant interest in medicinal chemistry and materials science due to its presence in a variety of biologically active compounds and functional materials. The strategic combination of a substituted aniline, a diaryl ether, and a benzyl group offers a versatile scaffold for further chemical modification and exploration of structure-activity relationships.

Retrosynthetic Analysis and Strategic Overview

A logical retrosynthetic analysis of **4-(4-Benzylphenoxy)-3-methylaniline** reveals two primary disconnection points, leading to two distinct synthetic strategies.







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